

Synthesis Protocol for 5-Bromo-4-methylisoquinoline: An Application Note

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Compound of Interest

Compound Name: 5-Bromo-4-methylisoquinoline

CAS No.: 651310-24-6

Cat. No.: B1343792

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Abstract

This document provides a comprehensive protocol for the synthesis of **5-Bromo-4-methylisoquinoline**, a key intermediate in the development of various pharmaceutical compounds. The described methodology follows a direct electrophilic bromination of commercially available 4-methylisoquinoline. This application note includes detailed experimental procedures, a summary of material properties, safety precautions, and characterization data to guide researchers in the successful synthesis and verification of the target compound.

Introduction

Isoquinoline and its derivatives are fundamental scaffolds in medicinal chemistry, exhibiting a wide range of biological activities. The targeted introduction of a bromine atom, as in **5-Bromo-4-methylisoquinoline**, provides a versatile handle for further functionalization through cross-coupling reactions, enabling the exploration of novel chemical space in drug discovery

programs. This protocol details a straightforward and effective method for the preparation of **5-Bromo-4-methylisoquinoline**.

Reaction Scheme

Data Presentation

Table 1: Physical and Chemical Properties of Reactants and Product

Compound	Formula	Molecular Weight (g/mol)	Physical Form	Density (g/cm ³)	Melting Point (°C)
4-Methylisoquinoline	C ₁₀ H ₉ N	143.19	Clear Yellow to Orange Oil	~1.078*	N/A
N-Bromosuccinimide (NBS)	C ₄ H ₄ BrNO ₂	177.98	White crystalline solid	N/A	175-180
Sulfuric Acid (conc.)	H ₂ SO ₄	98.08	Colorless, oily liquid	~1.84	10
5-Bromo-4-methylisoquinoline	C ₁₀ H ₈ BrN	222.08	White to off-white crystalline powder ^[1]	1.57 (predicted) ^[1]	110-112 ^[1]

Note: The density provided for 4-Methylisoquinoline is for the isomeric 1-methylisoquinoline and is used here as an approximation for molar calculations.

Table 2: Summary of Reagent Quantities and Yield

Reagent	Molar Mass (g/mol)	Amount Used	Moles (mmol)	Molar Equiv.
4-Methylisoquinoline	143.19	0.1 mL	~0.75	1.0
N-Bromosuccinimide	177.98	125 mg	0.70	~0.93
Sulfuric Acid (conc.)	98.08	1.0 mL	~18.4	~24.5
Product	222.08	108 mg	0.49	~65% Yield

Experimental Protocol

Materials and Equipment

- 4-Methylisoquinoline (97% purity or higher)
- N-Bromosuccinimide (NBS)
- Concentrated Sulfuric Acid (98%)
- Dichloromethane (DCM)
- 28% Aqueous Ammonia
- Anhydrous Sodium Sulfate
- Silica Gel (for column chromatography)
- Chloroform
- Methanol
- Round-bottom flask

- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator
- Glass column for chromatography
- Standard laboratory glassware
- Thin Layer Chromatography (TLC) plates

Synthesis Procedure

- **Reaction Setup:** In a clean, dry round-bottom flask equipped with a magnetic stir bar, dissolve 4-methylisoquinoline (0.1 mL, ~0.75 mmol) in concentrated sulfuric acid (1.0 mL) with cooling in an ice bath.
- **Bromination:** To the cooled and stirring solution, add N-bromosuccinimide (125 mg, 0.70 mmol) portion-wise, ensuring the temperature is maintained with ice cooling.
- **Reaction Monitoring:** Stir the reaction mixture vigorously for 2 hours at 0-5 °C. The progress of the reaction can be monitored by TLC.
- **Work-up:** Carefully quench the reaction by slowly adding the mixture to 28% aqueous ammonia (5 mL) in an ice bath. Caution: This is a highly exothermic neutralization reaction.
- **Extraction:** Transfer the neutralized mixture to a separatory funnel and extract the aqueous layer with dichloromethane (2 x 10 mL).
- **Drying and Concentration:** Combine the organic layers and dry over anhydrous sodium sulfate. Filter the drying agent and concentrate the organic phase under reduced pressure using a rotary evaporator to obtain the crude product.
- **Purification:** Purify the residue by silica gel column chromatography. Elute with a solvent system of chloroform:methanol (50:1) to yield **5-Bromo-4-methylisoquinoline** as a white to

off-white solid (108 mg).[2]

Characterization

The identity and purity of the synthesized **5-Bromo-4-methylisoquinoline** should be confirmed by standard analytical techniques:

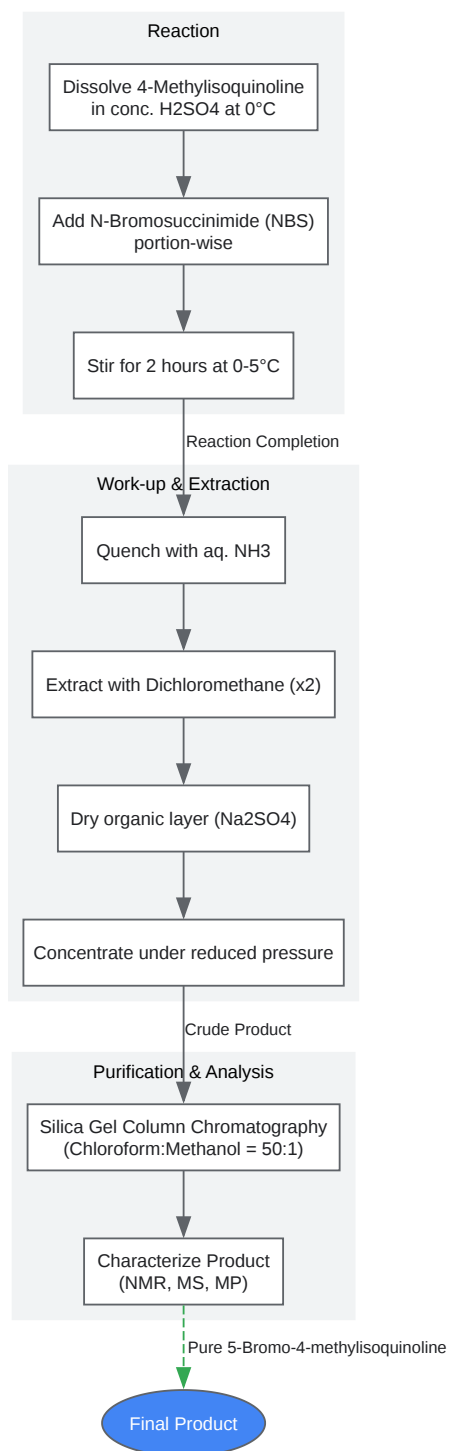
- **¹H NMR:** A proton NMR spectrum should be acquired and compared with known data for the compound.
- **¹³C NMR:** A carbon NMR spectrum will further confirm the structure.
- **Mass Spectrometry:** To confirm the molecular weight (exact mass for C₁₀H₈BrN is 220.9840).
- **Melting Point:** The melting point of the purified product should be determined and compared to the literature value (110-112 °C).[1]

Safety Precautions

- **Concentrated Sulfuric Acid:** Extremely corrosive and can cause severe burns. It is also a powerful dehydrating agent. Handle with extreme care in a fume hood, wearing appropriate personal protective equipment (PPE), including safety goggles, a face shield, a lab coat, and acid-resistant gloves.
- **N-Bromosuccinimide (NBS):** An irritant and a lachrymator. Avoid inhalation of dust and contact with skin and eyes. Handle in a well-ventilated area or fume hood.
- **Dichloromethane and Chloroform:** Halogenated solvents that are harmful if inhaled or absorbed through the skin. They are also suspected carcinogens. All handling should be performed in a fume hood.
- **Ammonia Solution:** Corrosive and can cause severe skin burns and eye damage. The vapor is irritating to the respiratory system. Handle in a fume hood with appropriate PPE.

Experimental Workflow Diagram

Workflow for the Synthesis of 5-Bromo-4-methylisoquinoline



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Caption: A flowchart of the synthesis of **5-Bromo-4-methylisoquinoline**.

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References

- 1. 5-bromo-4-methylisoquinoline - Cas No: 859538-15-7, White To Off-white Crystalline Powder, $\geq 98\%$ Purity, Highly Reactive Intermediate For Pharmaceuticals at Best Price in Mumbai | A B Enterprises [[tradeindia.com](https://www.tradeindia.com)]
- 2. [echemi.com](https://www.echemi.com) [[echemi.com](https://www.echemi.com)]
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